

# Analytical Method for Furametpyr in Food Matrices

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

[Get Quote](#)

**Furametpyr** is a fungicide used to control diseases like rice sheath blight [1]. The following protocol is adapted from a multi-residue method for pyrazole amide fungicides in various foodstuffs [2].

## Sample Preparation via Modified QuEChERS

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) approach is effective for complex matrices [2].

- **Extraction:** Weigh 5.0 g of a homogenized sample into a 50 mL centrifuge tube. Add 10 mL of acetonitrile and shake vigorously for 5 minutes. Then, add a pre-mixed salt packet containing **1.5 g sodium chloride** and **4.0 g anhydrous magnesium sulfate**, immediately shaking by hand for 2 minutes to prevent agglomeration [2] [3].
- **Clean-up:** Centrifuge the tube and transfer the supernatant to a dispersive-SPE tube containing **50 mg PSA**, **50 mg C18**, and **150 mg MgSO<sub>4</sub>**. Shake for 2 minutes and centrifuge. The purified extract is then ready for analysis [2] [3].

## Instrumental Analysis via HPLC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry provides the required sensitivity and selectivity [2].

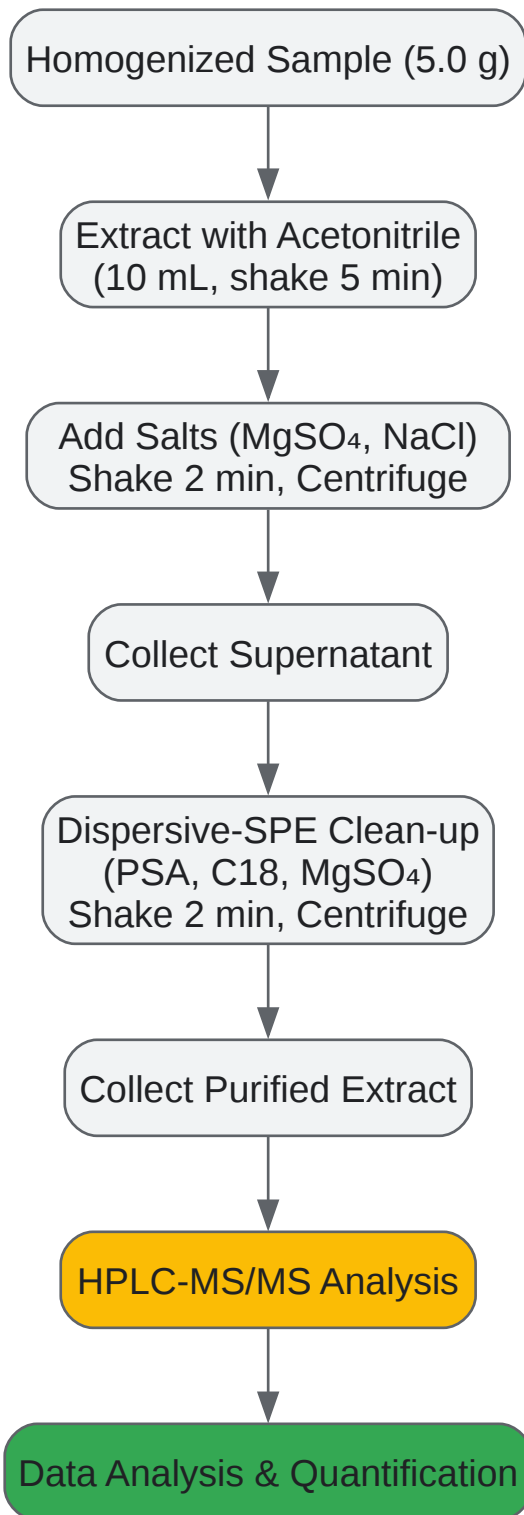
- **HPLC Conditions:**

- **Column:** C18 column (e.g., 100 mm x 2.1 mm, 2  $\mu$ m)
- **Mobile Phase:** A) 5 mmol/L ammonium acetate in water; B) 5 mmol/L ammonium acetate in methanol [4]
- **Gradient:** Start at 5% B, increase to 95% B over 10 min, hold for 3 min, then re-equilibrate [4]
- **Flow Rate:** 0.3 mL/min [4]
- **Column Temperature:** 40 °C [4]
- **Injection Volume:** 3-5  $\mu$ L [2]

- **MS/MS Conditions:**

- **Ionization Mode:** Electrospray Ionization (ESI) in positive mode [2]
- **Acquisition Mode:** Multiple Reaction Monitoring (MRM)
- **Optimized Parameters for Furametpyr:** Declustering potential and collision energies should be optimized using standard solutions. Other pyrazole amide fungicides showed optimal responses with a desolvation temperature of 550°C and an ion spray voltage of 5000 V [2].

The experimental workflow from sample to result is summarized below:



[Click to download full resolution via product page](#)

## Method Performance Characteristics

Although validation data for soil and water is unavailable, the method's performance in food matrices demonstrates its capability for sensitive detection [2].

**Table 1: Method Validation Data for Furametpyr in 12 Food Matrices**

| Parameter                     | Performance Value | Note   |
|-------------------------------|-------------------|--|
| LOQ (Limit of Quantification) | 1.0 µg/kg         | Established for all 8 target fungicides in the method [2]        |
| Recovery Rate                 | 85.4%             | Mean recovery reported across 12 food matrices [2]               |
| Precision (RSD)               | < 9.8%            | Relative Standard Deviation, indicating high reproducibility [2] |
| Linearity                     | $R^2 > 0.99$      | Over a calibration range of 1.0–200 µg/L [2]                     |

## Application to Soil and Water Analysis

For analyzing **furametpyr** in soil and water, you can adapt the established protocols:

- **Water Samples:** For relatively clean water samples (e.g., groundwater, drinking water), filtration and direct injection into the HPLC-MS/MS system may be sufficient. For surface water with more complex matrix, a pre-concentration step like Solid-Phase Extraction (SPE) would be beneficial.
- **Soil Samples:** The QuEChERS method is highly suitable. The extraction and clean-up steps can be applied directly to soil samples. The method's effectiveness in complex grain and herb matrices suggests it would handle soil components well [2].

## Critical Considerations for Method Adaptation

- **Matrix Effects:** Ion suppression or enhancement is a significant challenge in mass spectrometry. Using **matrix-matched calibration standards** or isotope-labeled internal standards is crucial for accurate quantification [2] [3].

- **Detection Limits:** The reported LOQ of 1.0 µg/kg in food is a benchmark. The achievable LOQ in soil and water will depend on matrix interference and may require optimization of sample intake and pre-concentration factors.
- **Specificity:** The HPLC-MS/MS MRM method provides high selectivity. Confirmatory analysis should monitor at least two precursor-to-product ion transitions to ensure correct identification [2] [4].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. CHEBI:81793 - furametpyr [ebi.ac.uk]
2. Simultaneous determination of multiple pyrazole amide ... [sciencedirect.com]
3. Simultaneous determination of succinate-dehydrogenase ... [sciencedirect.com]
4. Quantitative and Confirmatory Analysis of Pesticide ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Analytical Method for Furametpyr in Food Matrices]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528555#furametpyr-detection-limit-in-soil-and-water>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)